

Physical properties of 4-Bromothiazole-5-carbonitrile (melting point, boiling point)

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Compound of Interest

Compound Name: 4-Bromothiazole-5-carbonitrile

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In-Depth Technical Guide: Physical Properties of 4-Bromothiazole-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Bromothiazole-5-carbonitrile**. Due to the specialized nature of this compound, direct experimental data for its melting and boiling points are not readily available in public literature and databases. Therefore, this guide also furnishes detailed, generalized experimental protocols for determining these crucial physical constants. Furthermore, to provide context for researchers, a comparative analysis of structurally similar compounds is presented, and a representative synthetic workflow is visualized.

Core Physical Properties

Quantitative data for the melting and boiling points of **4-Bromothiazole-5-carbonitrile** are not extensively documented. However, its fundamental molecular properties have been calculated and are presented below.

Property	Value	Source
Molecular Formula	C4HBrN2S	-
Molecular Weight	189.03 g/mol	-

Comparative Analysis of Related Thiazole Derivatives

To estimate the potential range for the melting and boiling points of **4-Bromothiazole-5-carbonitrile**, the physical properties of structurally analogous compounds are provided. These compounds share the core thiazole ring and bromine substitution, offering valuable comparative insights.

Compound	Structure	Melting Point (°C)	Boiling Point (°C)
4-Bromothiazole	Not Applicable (Liquid at RT)	190	
5-Bromothiazole	Not Applicable (Liquid at RT)	70 (at 15 mmHg)	
4-Bromothiazole-2-carboxaldehyde	66 - 70		Not Available
2-Amino-5-bromothiazole monohydrobromide	165 (decomposes)		Not Available
2-Bromothiazole-4-carboxaldehyde	126 - 132 ^[1]		Not Available

Experimental Protocols

The following sections detail standardized laboratory procedures for the experimental determination of the melting and boiling points of a solid organic compound such as **4-Bromothiazole-5-carbonitrile**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- Sample Preparation: A small quantity of the dry, crystalline **4-Bromothiazole-5-carbonitrile** is finely powdered. This powder is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.
- Melting Point Range: The melting point is reported as the range between T1 and T2. A narrow range is indicative of high purity.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For a small sample size, the capillary method is often employed. Assuming the compound is a solid at room temperature, this procedure would follow an initial melting of the sample.

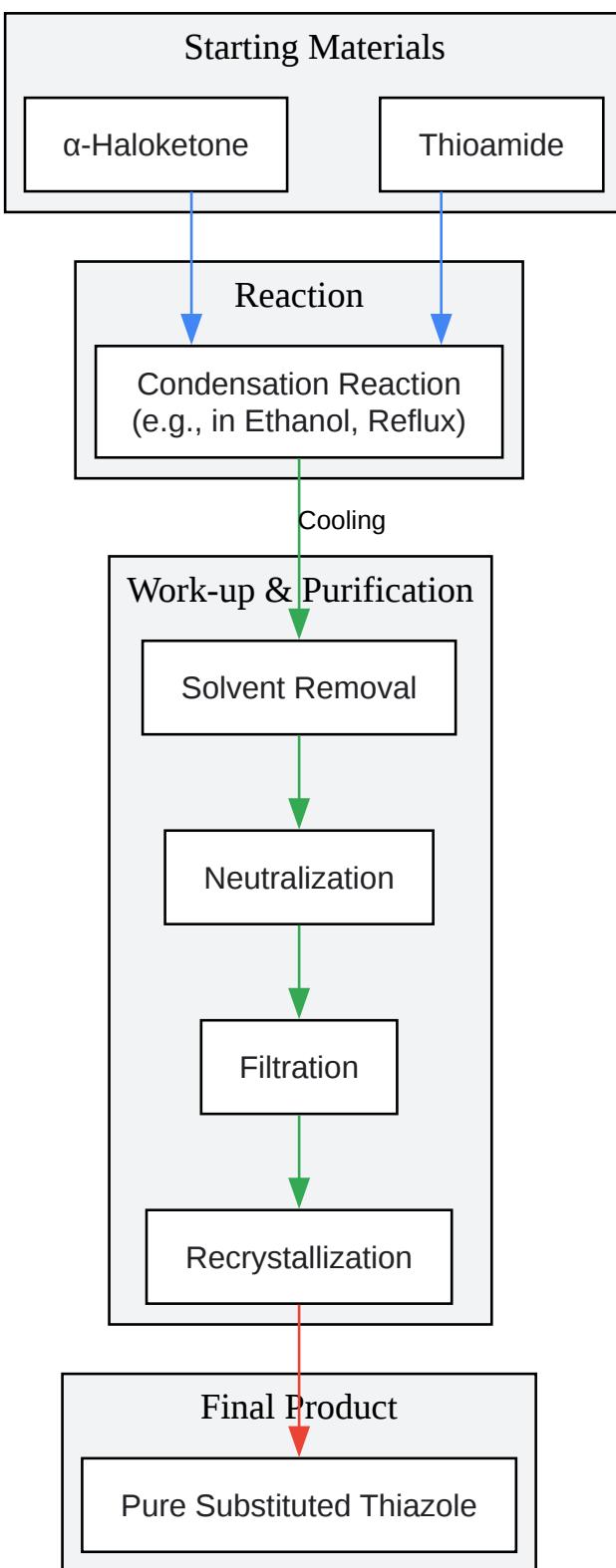
Methodology:

- Sample Preparation: A small amount of **4-Bromothiazole-5-carbonitrile** is placed in a small test tube (fusion tube).
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- Heating: The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block.
- Observation of Ebullition: As the sample is heated, trapped air in the capillary tube will expand and exit as a slow stream of bubbles. The heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.

- Cooling and Measurement: The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Synthetic Workflow Visualization

The synthesis of substituted thiazoles often proceeds via the Hantzsch thiazole synthesis. The following diagram illustrates a generalized workflow for the preparation of a 4,5-disubstituted thiazole, which is analogous to the target compound's structural class.



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Caption: Generalized workflow for Hantzsch thiazole synthesis.

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References

- 1. 2-Bromothiazole-4-carboxaldehyde 5198-80-1 [sigmaaldrich.com]
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